

chemical properties of 2-(2,4-Dichlorophenoxy)propanehydrazide

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Compound of Interest

Compound Name:	2-(2,4-Dichlorophenoxy)propanehydrazide
CAS No.:	15253-89-1
Cat. No.:	B091382

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Technical Monograph: 2-(2,4-Dichlorophenoxy)propanehydrazide

Executive Summary

This technical guide provides a comprehensive analysis of **2-(2,4-Dichlorophenoxy)propanehydrazide** (CAS 15253-89-1), a significant derivative of the phenoxy herbicide class. Structurally characterized by a 2,4-dichlorophenoxy moiety linked to a propionic acid backbone terminating in a hydrazide functional group, this compound serves as a critical intermediate in the synthesis of agrochemicals and heterocyclic pharmaceutical candidates.

This document details the physicochemical profile, validated synthetic pathways, chemical reactivity networks, and analytical characterization standards required for research and development applications.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

The compound is the hydrazide derivative of Dichlorprop, a well-established auxin-mimic herbicide. The introduction of the hydrazide group (

) significantly alters its solubility and reactivity profile, making it a versatile nucleophile for further derivatization.

Table 1: Physicochemical Profile

Property	Value / Description	Source
IUPAC Name	2-(2,4-Dichlorophenoxy)propanehydrazide	[1][2]
CAS Registry Number	15253-89-1	[1][3]
Molecular Formula		[1]
Molecular Weight	249.09 g/mol	[1]
Appearance	White to off-white crystalline solid	[3]
Melting Point	164 – 168 °C	[1][3]
Boiling Point (Predicted)	~444 °C (at 760 mmHg)	[1]
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water	[4]
pKa (Predicted)	~11.5 (Hydrazide NH)	[4]

Synthesis & Manufacturing Protocols

The synthesis of **2-(2,4-Dichlorophenoxy)propanehydrazide** is typically achieved via a two-step nucleophilic substitution sequence starting from the parent acid, Dichlorprop.

Synthetic Pathway (Protocol)

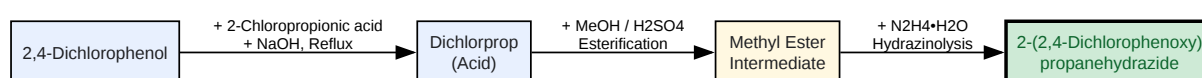
Step 1: Esterification The carboxylic acid group of 2-(2,4-dichlorophenoxy)propionic acid is converted to a methyl or ethyl ester to activate the carbonyl carbon.

- Reagents: Dichlorprop, Methanol (excess),
(catalytic).
- Conditions: Reflux for 4–6 hours.
- Mechanism: Acid-catalyzed Fisher esterification.

Step 2: Hydrazinolysis The ester undergoes nucleophilic acyl substitution with hydrazine hydrate.

- Reagents: Methyl 2-(2,4-dichlorophenoxy)propionate, Hydrazine hydrate (80% or 99%).
- Solvent: Ethanol or Methanol.[1][2]
- Conditions: Reflux for 3–5 hours.
- Workup: Cool to room temperature. The product often precipitates as crystals.[2] Filter, wash with cold ethanol, and recrystallize from ethanol/water.

Synthesis Workflow Diagram



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Figure 1: Step-wise synthesis pathway from precursor phenols to the final hydrazide.[3]

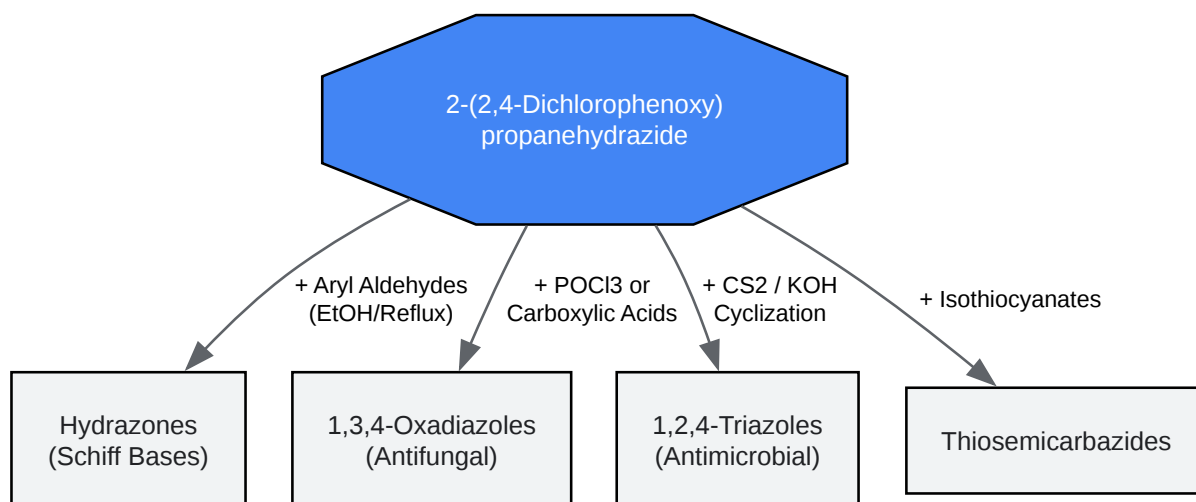
Chemical Reactivity & Derivatization

The hydrazide moiety is a "chemical handle," offering two primary nitrogen nucleophiles ().[4] This allows for diverse transformations, particularly in the synthesis of bioactive heterocycles.

Key Reaction Classes

- Schiff Base Formation (Hydrazones):
 - Reaction with aldehydes/ketones yields hydrazones (). These derivatives often exhibit enhanced antimicrobial activity compared to the parent hydrazide.
- Cyclization to 1,3,4-Oxadiazoles:
 - Reaction with or carboxylic acids leads to ring closure, forming 1,3,4-oxadiazoles, a common pharmacophore in antifungal drugs.
- Cyclization to 1,2,4-Triazoles:
 - Reaction with carbon disulfide () in alkaline medium (KOH) followed by hydrazine treatment yields mercapto-triazoles.

Reactivity Network Diagram



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Figure 2: Divergent synthesis capabilities of the hydrazide core.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are diagnostic.

Infrared Spectroscopy (FT-IR)[4]

- Stretching: Doublet or broad band at 3200–3350 cm^{-1} .
- (Amide I): Strong absorption at 1650–1680 cm^{-1} .
- (Ether): Strong bands at 1240 cm^{-1} (asymmetric) and 1050 cm^{-1} (symmetric).
- (Aromatic): Characteristic bands around 700–800 cm^{-1} .

Proton NMR (¹H-NMR, DMSO-)

- Amide Proton (NH):
Singlet,
9.0–9.5 ppm (exchangeable with D_2O).
- Hydrazine Protons (NH_2):
Broad singlet,
4.0–4.5 ppm.
- Aromatic Protons: Multiplet,
6.9–7.6 ppm (3H, characteristic of 1,2,4-substitution).
- Methine Proton (CH):
Quartet,
4.6–4.9 ppm.
- Methyl Group (CH_3):

): Doublet,

1.4–1.6 ppm.

Safety & Handling (MSDS Summary)

Hazard Classification: Irritant (Xi).

- H302: Harmful if swallowed.[1]
- H315/H319: Causes skin and serious eye irritation.
- H335: May cause respiratory irritation.

Handling Protocol:

- Use in a fume hood to avoid inhalation of dust.
- Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place (2–8°C preferred) away from strong oxidizing agents.

References

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